

# In-Depth Technical Guide: Physicochemical Properties of 2-Fluoro-4-iodophenol

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## Compound of Interest

Compound Name: 2-Fluoro-4-iodophenol

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This technical guide provides a detailed overview of the known physical properties of **2-Fluoro-4-iodophenol**, a key intermediate in pharmaceutical and materials science research. The document outlines its melting and boiling points, provides standardized experimental protocols for their determination, and includes a visualization of a common synthetic application.

## Core Physical Properties

**2-Fluoro-4-iodophenol** is a halogenated phenol derivative with the chemical formula  $C_6H_4FIO$ . Its physical state at ambient temperature is described as a yellow to light brown liquid or a low melting solid.<sup>[1]</sup> The precise, experimentally determined melting point is not consistently reported in publicly available literature; however, its appearance suggests a melting point near room temperature.

## Data Presentation

For clarity and comparative purposes, the available quantitative data on the physical properties of **2-Fluoro-4-iodophenol** are summarized in the table below.

Physical Property	Value	Source
Melting Point	Low Melting Solid	<sup>[1]</sup>
Boiling Point	238.1 ± 25.0 °C (Predicted)	

Note: The boiling point is a predicted value and should be confirmed by experimental determination.

## Experimental Protocols

Accurate determination of the melting and boiling points is crucial for the characterization and quality control of chemical compounds. The following sections detail standardized laboratory procedures for these measurements.

### Determination of Melting Point

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range. This protocol describes the capillary method, a common and reliable technique.

Materials:

- Melting point apparatus
- Capillary tubes (sealed at one end)
- Sample of **2-Fluoro-4-iodophenol**
- Mortar and pestle
- Spatula

Procedure:

- **Sample Preparation:** If the sample of **2-Fluoro-4-iodophenol** is solid, finely crush it to a powder using a mortar and pestle.
- **Capillary Tube Filling:** Press the open end of a capillary tube into the powdered sample, trapping a small amount of the material. Tap the sealed end of the tube on a hard surface to pack the sample into the bottom. The packed sample should be approximately 2-3 mm in height.

- **Apparatus Setup:** Place the filled capillary tube into the heating block of the melting point apparatus.
- **Heating and Observation:**
  - If the approximate melting point is unknown, a rapid initial heating can be performed to get an estimate.
  - For an accurate measurement, heat the sample at a slow, controlled rate (approximately 1-2 °C per minute) as the temperature approaches the expected melting point.
- **Data Recording:** Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the entire sample has turned into a clear liquid (the end of the melting range). A narrow melting range is indicative of a pure compound.

## Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure of the gas above it. The following protocol outlines the distillation method for determining the boiling point of a liquid sample.

Materials:

- Distillation apparatus (distilling flask, condenser, receiving flask)
- Heating mantle or oil bath
- Thermometer
- Boiling chips
- Sample of **2-Fluoro-4-iodophenol**

Procedure:

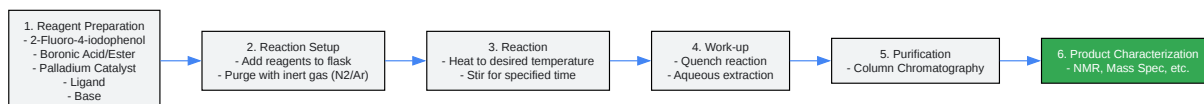
- **Apparatus Assembly:** Assemble the distillation apparatus in a fume hood. Ensure all joints are securely clamped.

- **Sample and Boiling Chips:** Place a small volume of **2-Fluoro-4-iodophenol** into the distilling flask, along with a few boiling chips to ensure smooth boiling.
- **Thermometer Placement:** Position the thermometer so that the top of the bulb is level with the bottom of the side arm of the distilling flask. This ensures the recorded temperature is that of the vapor distilling into the condenser.
- **Heating:** Gently heat the distilling flask using a heating mantle or oil bath.
- **Observation and Data Recording:** As the liquid boils, the vapor will rise and enter the condenser. The temperature will stabilize at the boiling point of the substance. Record the temperature at which a steady distillation rate is achieved and the temperature remains constant.

## Application in Organic Synthesis: Suzuki-Miyaura Coupling

**2-Fluoro-4-iodophenol** is a valuable building block in organic synthesis, particularly in cross-coupling reactions. The presence of an iodine atom makes it an excellent substrate for palladium-catalyzed reactions such as the Suzuki-Miyaura coupling, which is a powerful method for forming carbon-carbon bonds.<sup>[2][3][4]</sup>

The following diagram illustrates a generalized experimental workflow for a Suzuki-Miyaura coupling reaction using an aryl iodide like **2-Fluoro-4-iodophenol**.



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Caption: Generalized workflow for a Suzuki-Miyaura cross-coupling reaction.

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